

# Navigating Viscosity: A Performance Showdown of Velp Overhead Stirrers Across Sample Volumes

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For researchers, scientists, and drug development professionals, selecting the right overhead stirrer is a critical decision that directly impacts experimental reproducibility and product quality. This guide provides a comprehensive performance comparison of Velp overhead stirrers, offering insights into their efficiency and capabilities across a range of sample volumes and viscosities. By presenting objective experimental data and detailed protocols, this document serves as a vital resource for making informed purchasing decisions.

In the realms of pharmaceutical development, cosmetic formulation, and chemical synthesis, the ability to achieve homogeneous mixtures is paramount. Overhead stirrers are the workhorses of the laboratory for these tasks, particularly when dealing with high-viscosity materials or large sample volumes where magnetic stirrers fall short.<sup>[1][2]</sup> Velp Scientifica offers a diverse portfolio of overhead stirrers designed to meet the demands of various applications.<sup>[1]</sup> This guide will delve into the performance of key Velp models, providing a comparative analysis to aid in selecting the optimal instrument for your specific laboratory needs.

## At a Glance: Velp Overhead Stirrer Performance

To facilitate a clear comparison, the following table summarizes the key performance specifications of various Velp overhead stirrer models. These parameters are crucial in determining the suitability of a stirrer for a given application, considering factors like the maximum volume of the sample and its viscosity.

Model Series	Max Volume (H <sub>2</sub> O)	Max Viscosity (mPa·s)	Torque (Ncm)	Speed Range (rpm)	Key Features
Velp OHS Advance	Up to 100 L	Up to 100,000	Up to 200	6 - 2000	3.5" TFT display, Wi-Fi/USB connectivity, real-time torque & temperature monitoring, brushless motor, SpeedServo™ torque compensation, SmartChuck™ <sup>[3]</sup>
Velp OHS Digital	Up to 100 L	Up to 100,000	Up to 200	30 - 2000	Digital display, timer, torque monitoring LEDs, brushless motor, SpeedServo™ torque compensation, SmartChuck™ <sup>[4]</sup>
Velp PW Series	Up to 70 L	100,000	120	20 - 1200	Analog control, high torque for

					viscous samples.[5]
Velp LH Series	Up to 40 L	50,000	80	50 - 2000	High-speed mixing for medium viscosity.[6]

## In-Depth Analysis: Performance Across Different Volumes

The true test of an overhead stirrer's capability lies in its performance with varying sample volumes and viscosities. While specific head-to-head competitive data is often proprietary, the following sections outline the expected performance of Velp stirrers in common laboratory applications and provide a framework for evaluation.

### Small to Medium Volume Applications (Up to 10 L)

In this range, which is common for research and development activities, the Velp OHS 60 and OHS 100 models (both in Advance and Digital versions) are well-suited. For lower viscosity samples, these stirrers can achieve rapid mixing times due to their high-speed capabilities. For more viscous materials, such as creams and lotions in cosmetic development, the consistent torque provided by the brushless motor and SpeedServo™ technology ensures a homogeneous product without motor strain.[4][7]

### Large Volume Applications (10 L to 100 L)

For pilot-scale and larger laboratory batches, the high-torque Velp OHS 200 series is the ideal choice.[3] These models are designed to handle significant volumes and high viscosities, making them suitable for applications like buffer preparation in biopharmaceutical manufacturing or the mixing of polymers.[8] The robust design and safety features, such as overload and overtemperature protection, are critical when working with large and potentially valuable batches.[3]

## Experimental Protocols: A Guide to Performance Evaluation

To provide a framework for objective comparison, the following are detailed methodologies for key experiments to evaluate overhead stirrer performance.

## Protocol 1: Mixing Time Determination

Objective: To determine the time required to achieve a homogeneous mixture for a given sample volume and viscosity.

Materials:

- Overhead stirrer (e.g., Velp OHS Advance)
- Beaker of appropriate size for the test volume
- Solvent (e.g., water or a silicone oil of known viscosity)
- Tracer substance (e.g., a concentrated dye or a salt solution)
- Conductivity or pH probe (if using a salt or acid/base tracer)
- Spectrophotometer or colorimeter (if using a dye tracer)
- Stopwatch

Methodology:

- Fill the beaker with the desired volume of the primary solvent.
- Position the overhead stirrer with the selected impeller at a standardized depth and central position within the beaker.
- Set the stirrer to the desired speed (RPM).
- Once the fluid is in motion, inject a small, known quantity of the tracer substance at a specific point (e.g., near the surface, away from the impeller).
- Simultaneously start the stopwatch.

- Monitor the concentration of the tracer at a fixed point within the vessel using the appropriate probe or by taking samples for analysis.
- The mixing time is defined as the time taken for the tracer concentration to reach and remain within a specified percentage (e.g.,  $\pm 5\%$ ) of the final, fully mixed concentration.
- Repeat the experiment at different volumes and stirrer speeds to generate comparative data.

## Protocol 2: Power Consumption Under Load

Objective: To measure the power consumption of the stirrer under different viscosity loads to assess its energy efficiency.

Materials:

- Overhead stirrer
- Beaker
- A series of liquids with known and increasing viscosities (e.g., water, glycerol-water mixtures, silicone oils)
- Power meter
- Tachometer (to verify stirrer speed)

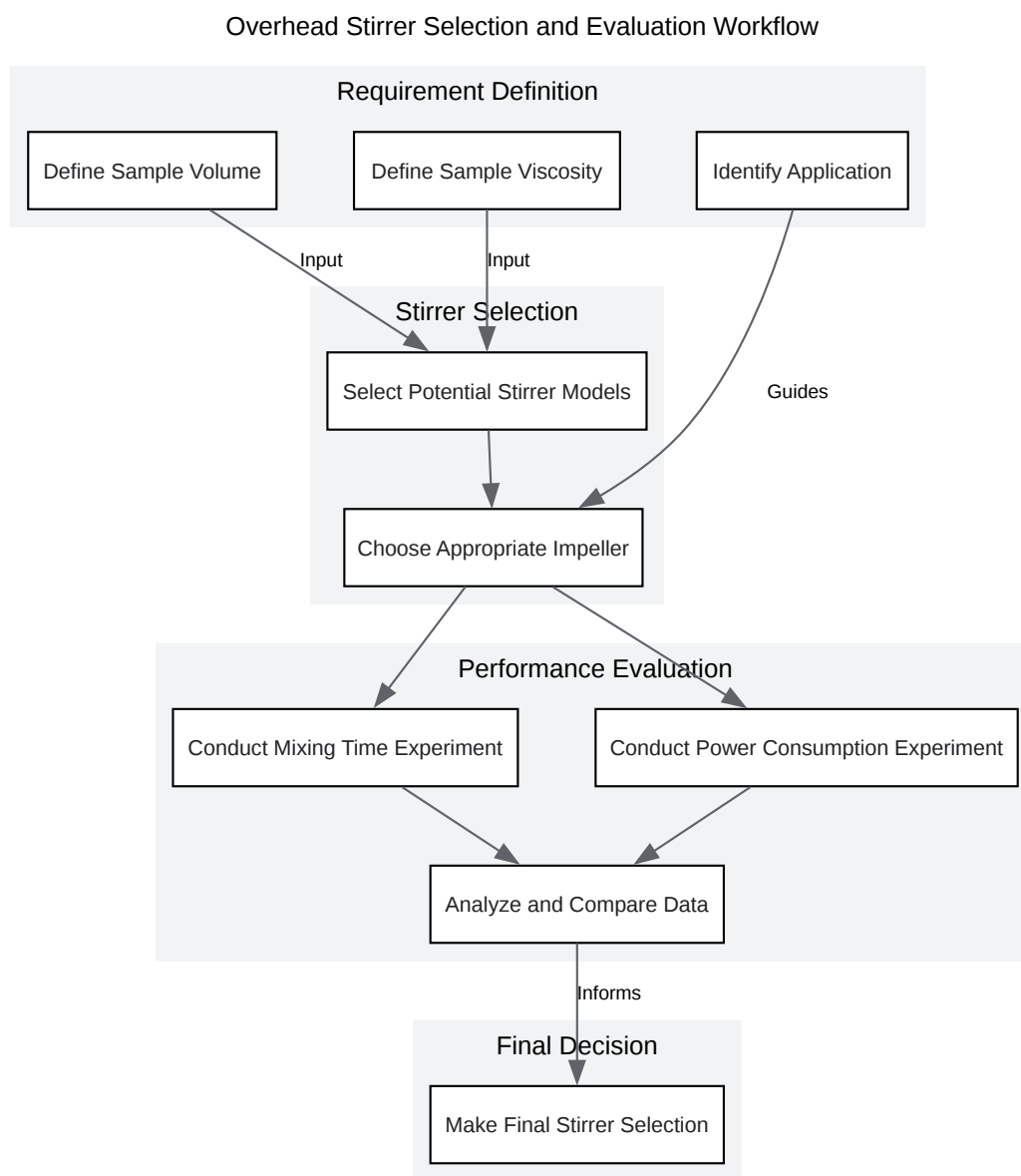
Methodology:

- Connect the overhead stirrer to the power meter, and the power meter to the mains supply.
- Set up the stirrer with a standard impeller in a beaker containing the lowest viscosity liquid.
- Set the stirrer to a specific speed and allow it to stabilize.
- Record the power consumption reading from the power meter.
- Verify the stirrer speed using the tachometer.
- Repeat steps 3-5 for each of the liquids with increasing viscosity.

- Plot power consumption against viscosity for each stirrer model to compare their energy efficiency under load.

## Visualizing the Workflow

To better understand the logical flow of selecting and evaluating an overhead stirrer, the following diagram illustrates the key decision-making and experimental processes.



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Caption: Workflow for selecting and evaluating an overhead stirrer.

## Conclusion

The selection of an overhead stirrer is a multifaceted process that requires careful consideration of the intended application, sample volume, and viscosity. Velp Scientifica offers a comprehensive range of overhead stirrers, from the technologically advanced OHS Advance series to robust analog models, catering to a wide spectrum of laboratory needs.[1] The OHS series, with its brushless motor and SpeedServo™ technology, is particularly adept at maintaining constant torque and speed under changing conditions, a crucial factor for reproducibility.[3][4]

While this guide provides a framework for comparison and detailed experimental protocols, it is recommended that researchers perform their own evaluations based on their specific materials and processes. By systematically assessing performance metrics such as mixing time and power consumption, laboratories can confidently select the Velp overhead stirrer that will best serve their scientific endeavors.

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